

A Technical Overview of 1,4-Bis(diphenylphosphino)butane (dppb)

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Compound of Interest

Compound Name: 1,4-Bis(diphenylphosphino)butane

Cat. No.: B1266417

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Introduction

1,4-Bis(diphenylphosphino)butane, commonly abbreviated as dppb, is an organophosphorus compound widely utilized as a bidentate phosphine ligand in organometallic chemistry and catalysis.^{[1][2][3]} Its chemical structure features a flexible four-carbon (butane) backbone connecting two diphenylphosphino groups.^{[4][5]} This structural characteristic allows it to chelate to metal centers, forming stable complexes that are instrumental in a variety of catalytic transformations. Dppb is a white, crystalline solid that is soluble in common organic solvents.^{[1][2]}

Core Molecular Properties

The fundamental molecular and physical properties of **1,4-Bis(diphenylphosphino)butane** are summarized below. These data are critical for its application in chemical synthesis and for the characterization of its metallic complexes.

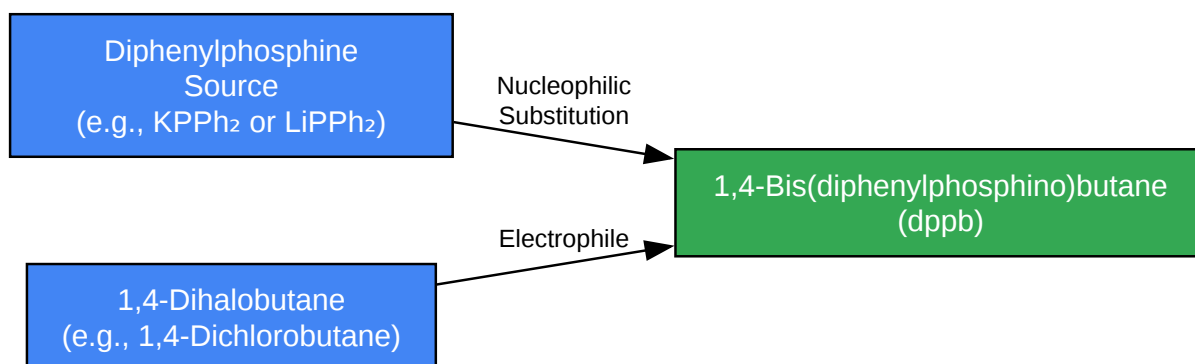
Identifier	Value	Reference
Molecular Formula	C ₂₈ H ₂₈ P ₂	[6][7][8]
Molecular Weight	426.47 g/mol	[3][4][7][8]
Alternate Names	1,4-Butanediylbis[diphenylphosphine], dppb	[8]
CAS Number	7688-25-7	[1][4][6][8]
Melting Point	132-136 °C	[1][3][4]
Appearance	White solid	[1][3]

Applications in Catalysis

As a ligand, dppb plays a crucial role in various transition metal-catalyzed reactions. It is frequently employed in palladium-catalyzed processes such as Suzuki, Heck, Negishi, and Sonogashira couplings.[1] The ligand's bite angle, which is approximately 94° when coordinated to a metal, influences the reactivity and selectivity of the catalytic system.[2] Nickel complexes incorporating dppb are also known and utilized in catalysis.[2] Furthermore, it serves as a ligand in alkylations and isomerization reactions.[1]

Logical Relationship of Synthesis

The synthesis of **1,4-Bis(diphenylphosphino)butane** typically involves the reaction of a diphenylphosphine source with a 1,4-dihalobutane. The following diagram illustrates the general logical relationship of the reactants and the product.



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Caption: Logical flow from reactants to the final dppb product.

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